

PSI-7977-13CD3 Proper Disposal Procedures

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Compound of Interest

Compound Name: *PSI-7977-13CD3*

Cat. No.: *B1155670*

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Executive Summary: Immediate Action Required

PSI-7977-13CD3 (Sofosbuvir-13C, d3) is a stable isotope-labeled reference standard used in bioanalysis.

- Radiological Status:NON-RADIOACTIVE. Do not dispose of in radioactive waste streams.[1]
- Chemical Hazard:HIGH POTENCY API. Treat as a reproductive toxin and specific target organ toxicant.
- Disposal Method: High-temperature incineration () via an approved hazardous waste contractor. NO drain disposal.

Identification & Hazard Assessment

To ensure compliant disposal, you must first validate the material's physicochemical profile.

PSI-7977-13CD3 is the stable isotope-labeled analog of Sofosbuvir, a nucleotide analog inhibitor of HCV NS5B polymerase.

Parameter	Specification
Compound Name	PSI-7977-13CD3 (Sofosbuvir-13CD3)
CAS Number	1190307-88-0 (Parent Unlabeled)
Isotopes	Carbon-13 () and Deuterium ()
Radioactivity	None (Stable Isotope)
GHS Classification	Warning/Danger; H302 (Harmful if swallowed), H360 (May damage fertility/unborn child), H372 (Organ damage)
Molecular Weight	~533.5 g/mol (varies by specific labeling pattern)

The "Isotope Myth" (Critical Safety Note)

Laboratory personnel frequently misclassify "¹³C" or "d³" labeled compounds as radioactive due to the nomenclature.

- Fact:

and Deuterium are naturally occurring stable isotopes.^[2] They do not decay and emit no ionizing radiation.

- Operational Impact: Disposing of this material in radioactive waste containers (RAM waste) will trigger costly rejection fees from your waste hauler and potential regulatory audits for mixing waste streams.

Waste Classification & Segregation

Proper segregation is the foundation of a self-validating safety system. You must categorize **PSI-7977-13CD3** based on its physical state at the time of disposal.

Decision Logic for Waste Segregation

Use the following logic flow to determine the correct waste stream.

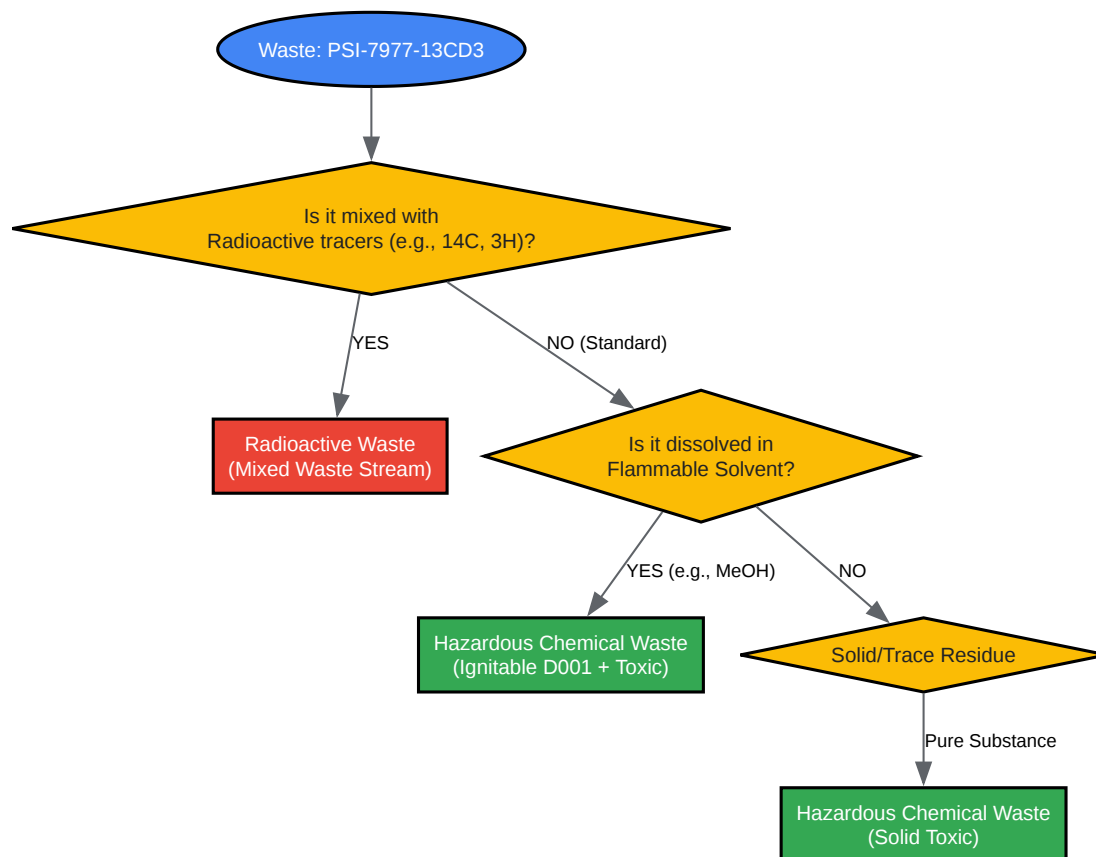


Figure 1: Waste Stream Classification Logic for PSI-7977-13CD3

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Detailed Disposal Protocols

Scenario A: Solid Waste (Vials, Weighing Boats, PPE)

- Applicability: Expired reference standards, empty vials with visible residue, contaminated gloves.

- Container: Rigid, puncture-resistant container (e.g., High-Density Polyethylene - HDPE).
- Labeling: Must read "HAZARDOUS WASTE - TOXIC." List constituents: "Sofosbuvir (PSI-7977) Residue."^[3]
- Destruction: Incineration Only. Do not landfill. The biological activity of nucleotide analogs persists in soil; high-temperature incineration ensures complete mineralization.

Scenario B: Liquid Waste (Stock Solutions, HPLC Effluent)

- Applicability: Leftover stock solutions (usually in Methanol or DMSO) or LC-MS waste lines.
- Container: Safety solvent can (Carboy) with vented cap.
- Compatibility: Ensure the container material (HDPE or Glass) is compatible with the solvent carrier.
- Labeling:
 - If in Methanol/Acetonitrile: "HAZARDOUS WASTE - FLAMMABLE, TOXIC."
 - List percentages: e.g., "Methanol 99%, Sofosbuvir <1%."
- Regulatory Note: Under EPA RCRA guidelines, if the solvent is ignitable (Flash point <60°C), the mixture carries the D001 waste code.

Scenario C: "Empty" Containers (The P-List/U-List Context)

While Sofosbuvir is not explicitly P-listed (acutely hazardous) by the EPA, best practice for potent drug compounds dictates treating the container as hazardous unless triple-rinsed with a solvent capable of dissolving the drug (e.g., Methanol).

- Recommendation: Dispose of the vial with the cap as solid hazardous waste. Do not attempt to wash and recycle glass vials used for potent antiviral standards.

Emergency Spill Response (Bio-Safety Level 2 Default)

In the event of a powder spill or stock solution breakage, immediate containment is necessary to prevent aerosolization.



Figure 2: Spill Response Workflow for Potent Nucleotide Analogs

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Decontamination Chemistry: While incineration is required for final destruction, surface decontamination can be achieved using strong oxidizers.

- Primary Wash: 10% Sodium Hypochlorite (Bleach) solution. Allow 10-minute contact time to degrade the nucleoside structure.
- Secondary Wash: Water (to remove bleach residue).
- Tertiary Wash: 70% Isopropanol (to remove organic films).

Regulatory Compliance & Documentation

Adherence to these regulations is mandatory for legal operation.

- EPA (USA):
 - RCRA Status: PSI-7977 is not a listed waste, but exhibits toxicity characteristics.
 - Management Standards: Follow 40 CFR Part 266 Subpart P (Management Standards for Hazardous Waste Pharmaceuticals) if you are a healthcare facility, or standard Generator requirements (40 CFR 262) if you are a research lab.
 - Prohibition: Sewering (pouring down the drain) is strictly prohibited for hazardous pharmaceuticals [1].
- Chain of Custody:
 - Maintain a log of usage for the 13CD3 standard.

- Record the mass disposed of in your waste manifest.
- Waste Code Suggestion: If not mixed with solvents, use state-specific codes for "Non-RCRA Regulated Hazardous Waste" or default to D001 (Ignitable) if in solvent.

References

- U.S. Environmental Protection Agency. (2019).[4] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register. [4] Available at: [\[Link\]](#)
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